

A Comparative Performance Analysis of Isobutyl Lactate and n-Butyl Lactate

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Compound of Interest

Compound Name: *Isobutyl lactate*

Cat. No.: *B1209879*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance characteristics of **isobutyl lactate** and n-butyl lactate, two structurally isomeric lactate esters increasingly utilized as green solvents in various industrial and pharmaceutical applications. By presenting a compilation of their physical, chemical, toxicological, and environmental properties, supported by standardized experimental methodologies, this document aims to assist researchers and professionals in selecting the appropriate solvent for their specific needs.

I. Physical and Chemical Properties

Isobutyl lactate and n-butyl lactate share the same molecular formula ($C_7H_{14}O_3$) and molecular weight, yet their structural differences as isomers lead to variations in their physical properties. These differences can significantly impact their behavior as solvents, affecting factors such as evaporation rate, viscosity, and boiling point. A summary of their key physical and chemical properties is presented in Table 1.

Table 1: Comparison of Physical and Chemical Properties

Property	Isobutyl Lactate	n-Butyl Lactate
CAS Number	61597-96-4[1]	138-22-7[2]
Molecular Formula	C ₇ H ₁₄ O ₃ [1]	C ₇ H ₁₄ O ₃ [2]
Molecular Weight	146.18 g/mol [1]	146.186 g/mol [2]
Appearance	Colorless liquid[1]	Clear, colorless to white liquid[2]
Odor	Pleasant, fruity aroma[1]	Mild, transient odor[2]
Boiling Point	73 °C @ 13 mmHg[1]	188 °C @ 760 mmHg[2]
Melting Point	Not available	-43 °C[2]
Flash Point	66 °C[3]	71 °C[2]
Density	0.971 g/mL at 25 °C[1]	0.98 g/cm ³ at 20°C[2]
Vapor Pressure	Not available	0.4 mmHg @ 20°C[2]
Solubility in Water	Not available	Slightly soluble[2]
Solubility in Organic Solvents	Soluble	Soluble in ethyl ether, ethanol[2]

II. Solvent Performance

Both isobutyl and n-butyl lactate are recognized for their excellent solvency for a range of materials including resins, polymers, oils, and dyes.[4][5] Their effectiveness as solvents is a critical performance parameter.

Key Performance Indicators:

- **Solvency Power:** n-Butyl lactate is noted for its high KB (Kauri-butanol) value, indicating strong solvency for hydrocarbons.[1] It is widely used as a solvent for nitrocellulose, ethyl cellulose, oils, dyes, natural gums, and many synthetic polymers.[6] **Isobutyl lactate** is also a versatile solvent, though specific comparative data on its solvency power against n-butyl lactate is limited in the reviewed literature.

- **Evaporation Rate:** n-Butyl lactate is characterized as a slow-evaporating solvent, which is advantageous in applications like coatings where it allows for better film formation and a smoother finish.^{[7][8]} This slow evaporation rate also helps in adjusting drying times.^[1] While specific comparative data is scarce, the lower boiling point of **isobutyl lactate** at reduced pressure suggests it may have a faster evaporation rate under similar conditions.

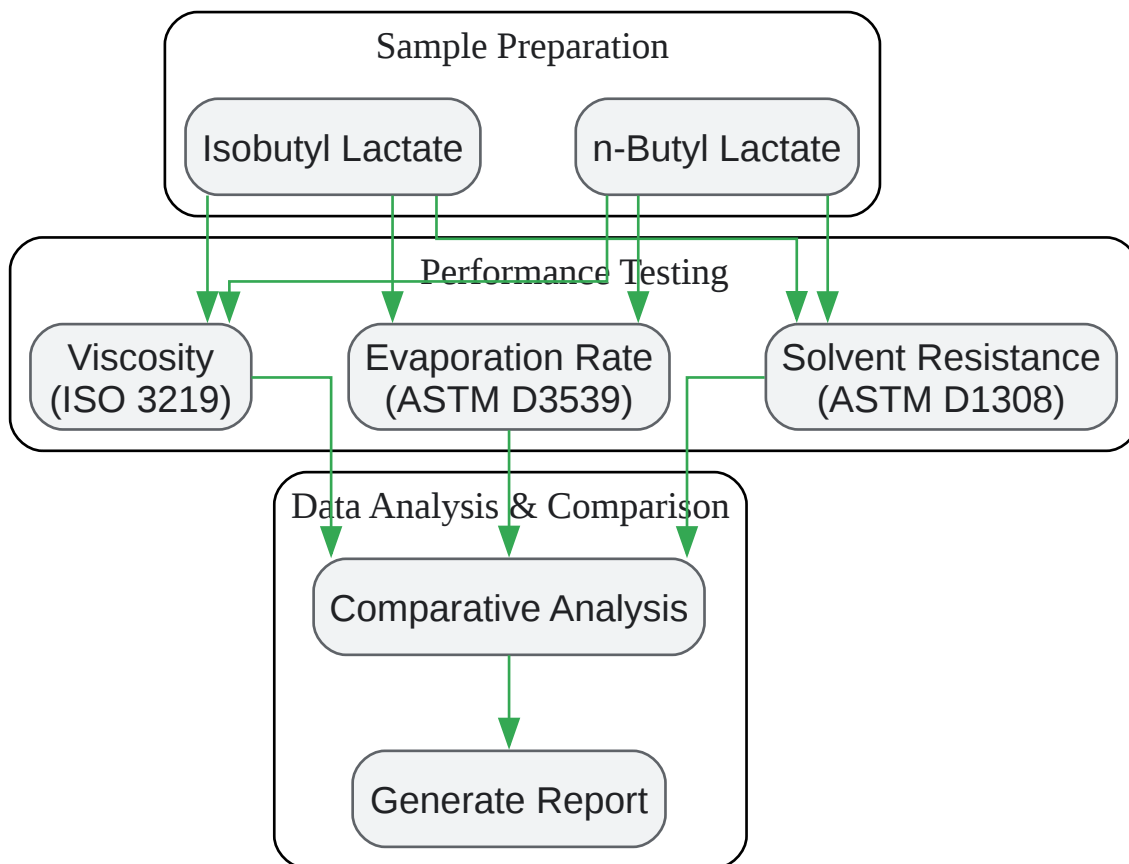
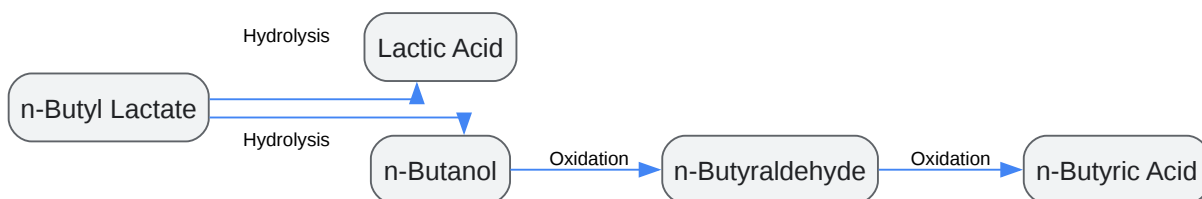
III. Toxicological Profile

A comparative toxicological assessment is crucial for determining the safety and handling requirements of these solvents. Subacute inhalation studies have been conducted on both lactate esters, providing valuable comparative data.

Table 2: Toxicological Data Comparison

Parameter	Isobutyl Lactate	n-Butyl Lactate
Oral LD ₅₀ (rat)	>2000 mg/kg (general for lactate esters) ^[9]	>2000 mg/kg ^[2]
Inhalation NOAEL (vapor)	200 mg/m ³ ^[9]	200 mg/m ³ ^[10]
Primary Irritation	Potential eye and skin irritant (general for lactate esters) ^[9]	Irritating to eyes, skin, nose, and throat ^[2]

Metabolism: n-Butyl lactate is metabolized in the body into lactic acid and n-butanol. The n-butanol is further metabolized to n-butyraldehyde and n-butyric acid.^[2] This metabolic pathway is a key consideration in its toxicological profile.



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